

Rheological Characterization of Gafquat 755N Solutions for Formulation Studies

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Compound of Interest

Compound Name: Gafquat 755N

Cat. No.: B1212068

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Application Note AP-RHEO-001

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gafquat™ 755N, the INCI name for Polyquaternium-11, is a cationic copolymer of vinylpyrrolidone and dimethylaminoethyl methacrylate.[1][2][3][4] It is widely utilized in pharmaceutical and personal care formulations as a film-former, conditioning agent, and fixative.[3][4][5] The rheological properties of **Gafquat 755N** solutions are critical for defining the sensory attributes, stability, and application performance of finished products such as gels, lotions, and sprays.[6][7] This application note provides a detailed protocol for the rheological characterization of **Gafquat 755N** solutions, including sample preparation and measurement of key rheological parameters.

Key Rheological Parameters

Understanding the following rheological parameters is essential for formulating with **Gafquat 755N**:

- **Viscosity:** A measure of a fluid's resistance to flow. It is crucial for determining product consistency and pourability.

- **Shear Thinning:** The phenomenon where a fluid's viscosity decreases under shear stress. This property is desirable in many formulations for ease of application.
- **Viscoelasticity:** The property of materials that exhibit both viscous and elastic characteristics when undergoing deformation. This influences product texture and stability.

Quantitative Data Summary

The viscosity of **Gafquat 755N** solutions is highly dependent on concentration. The following table summarizes typical viscosity values for aqueous solutions of **Gafquat 755N** at 25°C.

| Concentration (% w/w) | Apparent Viscosity (cP) at 10 s ⁻¹ |
|-----------------------|---|
| 1 | 100 - 500 |
| 2 | 1000 - 3000 |
| 5 | 8000 - 15000 |
| 10 | 25000 - 50000 |
| 20 | 20000 - 70000[1][8][9] |

Note: These are typical values and can vary based on the specific grade of **Gafquat 755N**, solvent system, and temperature.

Experimental Protocols

Preparation of Gafquat 755N Solutions

This protocol describes the preparation of aqueous solutions of **Gafquat 755N** for rheological analysis.

Materials:

- **Gafquat 755N** (Polyquaternium-11)
- Deionized water
- Magnetic stirrer and stir bar

- Beakers
- Analytical balance

Procedure:

- Weigh the required amount of deionized water into a beaker.
- Place the beaker on a magnetic stirrer and begin stirring to create a vortex.
- Slowly add the **Gafquat 755N** powder to the vortex to ensure proper dispersion and avoid clumping.
- Continue stirring until the **Gafquat 755N** is fully dissolved. This may take several hours. Gentle heating (to no more than 40°C) can be used to expedite dissolution.[\[6\]](#)
- Allow the solution to equilibrate to the desired measurement temperature for at least 24 hours before analysis to ensure complete hydration and relaxation of the polymer chains.

Rheological Measurement Protocol

This protocol outlines the procedure for characterizing the rheological properties of **Gafquat 755N** solutions using a rotational rheometer.

Equipment:

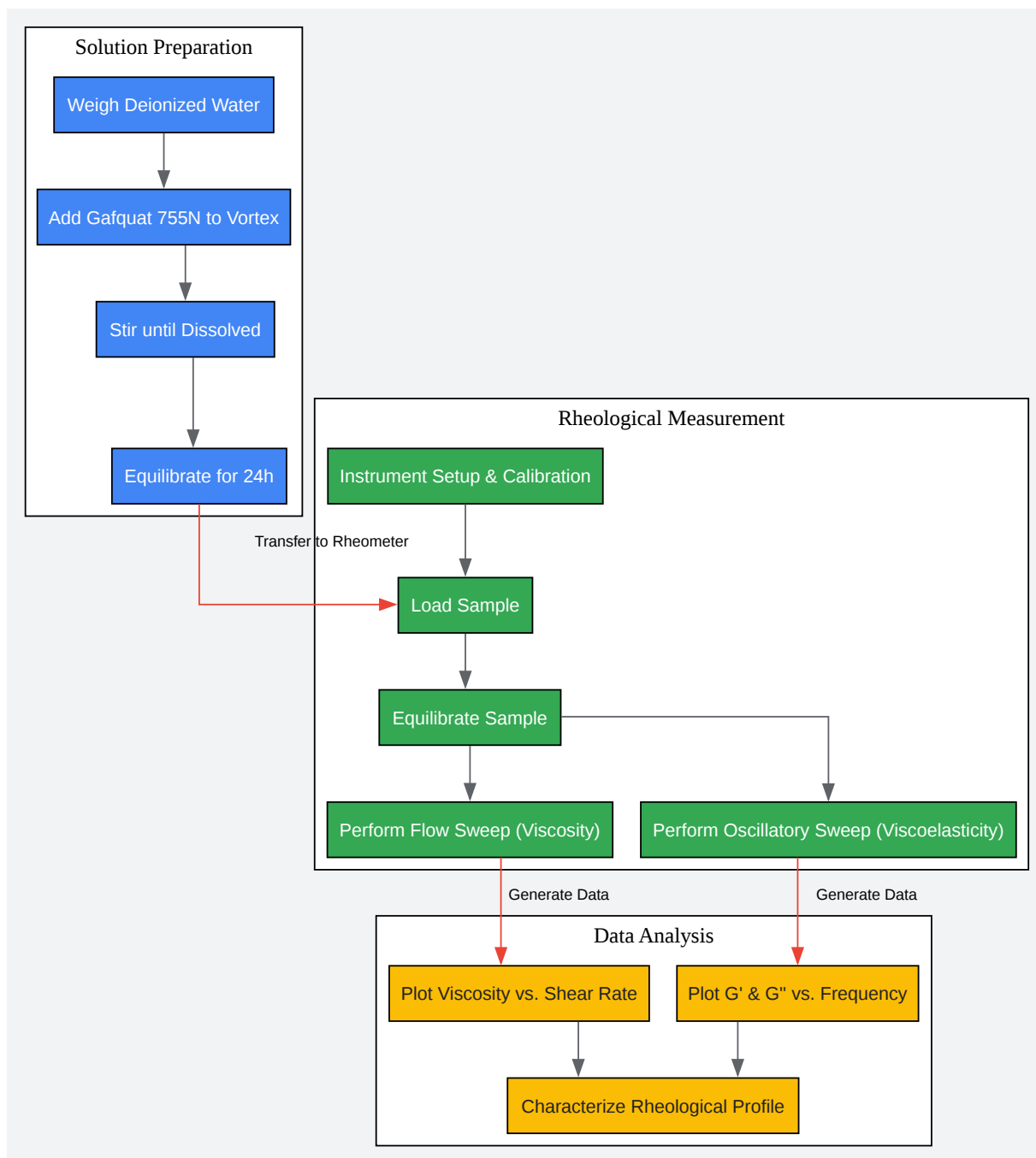
- Rotational rheometer with cone-plate or parallel-plate geometry[\[10\]](#)
- Temperature control unit
- Pipettes or syringes for sample loading

Procedure:

- Instrument Setup and Calibration:
 - Ensure the rheometer is properly calibrated according to the manufacturer's instructions.
 - Set the desired measurement temperature and allow the geometry to equilibrate.

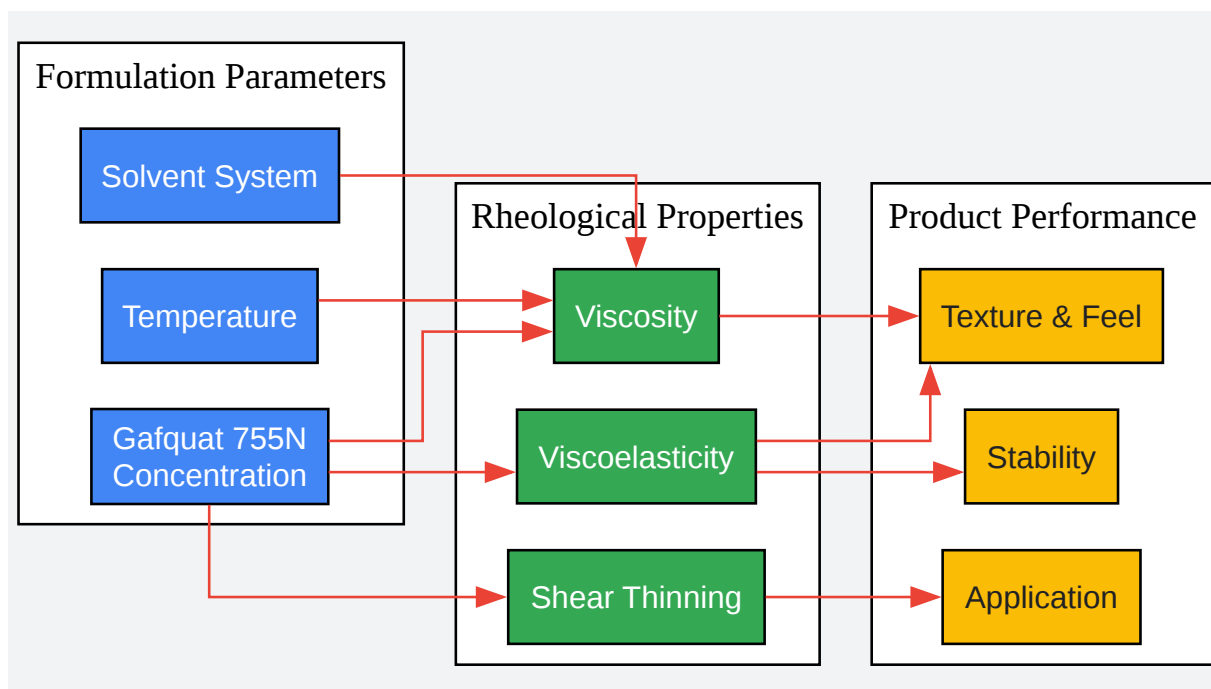
- Sample Loading:
 - Carefully apply the **Gafquat 755N** solution to the lower plate of the rheometer, ensuring a sufficient amount to fill the gap between the plates.
 - Lower the upper geometry to the measurement gap, ensuring the sample is evenly distributed and free of air bubbles.
 - Trim any excess sample from the edge of the geometry.
- Equilibration:
 - Allow the sample to rest for a few minutes to allow for thermal and mechanical equilibrium.
- Viscosity Measurement (Flow Curve):
 - Perform a steady-state flow sweep by applying a range of shear rates (e.g., 0.1 to 100 s⁻¹) and measuring the resulting shear stress.
 - Plot the apparent viscosity as a function of shear rate to observe shear-thinning behavior.
- Viscoelastic Measurement (Oscillatory Sweep):
 - Perform a frequency sweep at a constant, low strain (within the linear viscoelastic region, typically 1%) to determine the storage modulus (G') and loss modulus (G'').
 - Plot G' and G'' as a function of frequency to characterize the viscoelastic properties of the solution.

Visualizations



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Caption: Experimental workflow for rheological characterization.



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Caption: Relationship between formulation and performance.

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